

Sodium 2-Ethyl-3-Oxobutanoate: A Technical Guide to Industrial Applications

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Compound of Interest

Compound Name: sodium;ethyl 3-oxobutanoate

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Sodium 2-ethyl-3-oxobutanoate (CAS No. 5763-44-0) is a versatile chemical intermediate with significant applications in the pharmaceutical and specialty chemical industries. As the sodium salt of a β -keto ester, its utility is primarily derived from the reactivity of the corresponding enolate, making it a crucial building block in the synthesis of complex organic molecules. This technical guide provides an in-depth overview of its physicochemical properties, core industrial applications, and detailed experimental methodologies for its use, with a particular focus on its role in the synthesis of antihypertensive drugs.

Physicochemical Properties and Quality Specifications

Sodium 2-ethyl-3-oxobutanoate is a white crystalline powder that is highly soluble in water and ethanol.^[1] Its stability under a nitrogen atmosphere makes it suitable for high-temperature chemical synthesis.^[1] Industrial-grade sodium 2-ethyl-3-oxobutanoate typically meets stringent quality specifications to ensure its suitability for pharmaceutical and other high-purity applications.

Table 1: Physicochemical Properties of Sodium 2-Ethyl-3-Oxobutanoate

Property	Value	Reference
Chemical Name	Sodium 2-ethyl-3-oxobutanoate	[1]
CAS Number	5763-44-0	[1]
Molecular Formula	C ₆ H ₉ NaO ₃	[1]
Molecular Weight	160.13 g/mol	[1]
Appearance	White crystalline powder	[1]
Odor	Odorless	[1]
Density	1.32 g/cm ³ at 20°C	[1]
Melting Point	285-290°C (decomposes)	[1]
Solubility in Water	≥50 g/100 mL	[1]
Solubility in Ethanol	15 g/100 mL	[1]

Table 2: Industrial Quality Specifications

Specification	Limit	Analysis Method	Reference
Purity	≥99.5%	HPLC	[1]
Heavy Metals	≤10 ppm	[1]	
Loss on Drying	≤0.5%	[1]	
Residual Solvents	Meets ICH Q3C Class 2 limits	[1]	

Core Industrial Applications

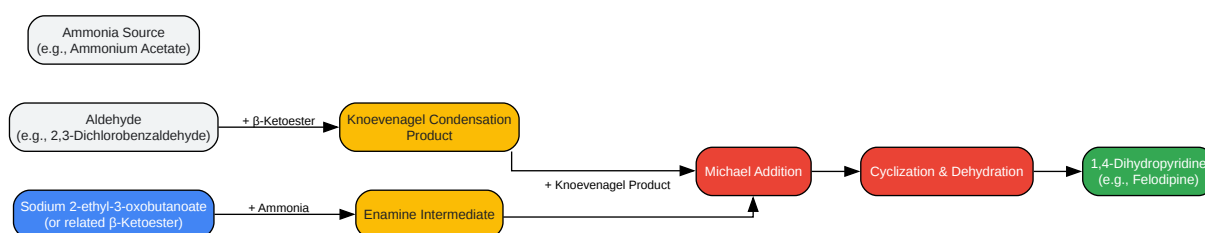
The primary industrial applications of sodium 2-ethyl-3-oxobutanoate stem from its utility as a reactive intermediate in organic synthesis.

Pharmaceutical Intermediate for Antihypertensive Drugs

Sodium 2-ethyl-3-oxobutanoate is a key precursor in the synthesis of 1,4-dihydropyridine (1,4-DHP) class of calcium channel blockers, which are widely used as antihypertensive drugs.[2] These drugs, including nifedipine, felodipine, and amlodipine, are synthesized via the Hantzsch pyridine synthesis.[2][3] In this multi-component reaction, an aldehyde, ammonia (or an ammonia source like ammonium acetate), and two equivalents of a β -keto ester condense to form the dihydropyridine ring.[3]

While the reaction is often depicted with the ethyl ester (ethyl 2-ethyl-3-oxobutanoate), the sodium salt is a critical component for generating the necessary enolate in situ or can be used to prepare the β -keto ester itself. The reactivity of the enolate is central to the carbon-carbon bond-forming steps of the synthesis.

Diagram 1: Hantzsch Dihydropyridine Synthesis Workflow



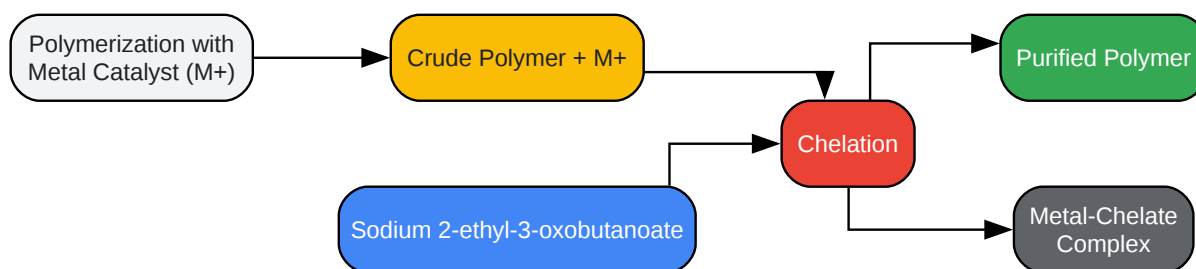
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Caption: General workflow of the Hantzsch synthesis for 1,4-dihydropyridines.

Chelating Agent in Specialty Polymer Production

Sodium 2-ethyl-3-oxobutanoate can act as a chelating agent in the production of specialty polymers.[1] The β -ketoester functionality can form stable complexes with metal ions. This property is leveraged to control the activity of metal-based catalysts or to scavenge residual metal ions from the polymer, which can improve the polymer's stability, color, and electrical properties. For instance, in polyester synthesis, residual metal catalysts can promote thermal degradation; the use of a chelating agent like sodium 2-ethyl-3-oxobutanoate can mitigate this.

Diagram 2: Chelation Mechanism in Polymer Production

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Caption: Logical workflow for the use of sodium 2-ethyl-3-oxobutanoate as a chelating agent.

Catalyst Component in Continuous Flow Reactions

The use of sodium 2-ethyl-3-oxobutanoate as a catalyst component in continuous flow reactions is an emerging application.^[1] In flow chemistry, reagents are pumped through a reactor, and the use of immobilized or soluble catalysts is common. As a basic salt, sodium 2-ethyl-3-oxobutanoate can act as a base catalyst, for example, in condensation reactions. Its solubility in common organic solvents makes it suitable for homogeneous catalysis in flow systems. Furthermore, its ability to form complexes can be used to modify the activity of metal catalysts in continuous flow processes.

Experimental Protocols

The following protocols are representative of the synthesis and application of β -ketoesters related to sodium 2-ethyl-3-oxobutanoate.

Synthesis of Ethyl 2-ethyl-3-oxobutanoate (a related β -ketoester)

This protocol describes the alkylation of a β -ketoester enolate, a reaction for which sodium 2-ethyl-3-oxobutanoate would be an ideal starting material or precursor.

Materials:

- Ethyl acetoacetate (32.5 g)

- Sodium wire (5.7 g)
- Absolute ethanol (70 g)
- Ethyl iodide (40 g)
- Ether
- Anhydrous potassium carbonate

Procedure:

- A solution of sodium ethoxide is prepared by dissolving 5.7 g of clean sodium wire in 70 g of absolute ethanol under reflux.
- The solution is cooled, and 32.5 g of ethyl acetoacetate is added slowly.
- 40 g of ethyl iodide is then added slowly, and the mixture is refluxed on a water bath until the reaction is neutral. Additional ethyl iodide may be added if necessary.
- The ethanol is removed on a water bath.
- The residual oil is shaken with water and extracted with ether.
- The ethereal extract is dried over anhydrous potassium carbonate.
- The ether is removed, and the residue is distilled. The fraction boiling at 190-198°C is collected.

Expected Yield: 80% theoretical yield of ethyl 2-ethyl-3-oxobutanoate.^[4]

Hantzsch Synthesis of Felodipine (Antihypertensive Drug)

This protocol is adapted from patents for the synthesis of felodipine and illustrates the application of β -ketoester chemistry in drug manufacturing.

Materials:

- 2,3-dichlorobenzylidene methyl acetoacetate (124.4 g, 0.45 mol)
- Ethyl 3-aminocrotonate (70.6 g, 0.54 mol)
- Isopropanol (590 ml)
- Acetone for recrystallization

Procedure:

- 124.4 g of 2,3-dichlorobenzylidene methyl acetoacetate is mixed with 590 ml of isopropanol.
- 70.6 g of ethyl 3-aminocrotonate is added to the mixture.
- The reaction mixture is refluxed for 12 hours.
- The reaction progress can be monitored by TLC.
- After completion, the crude product is isolated.
- The crude product (85.0 g) is recrystallized from 280 ml of acetone.
- The purified product is filtered, washed with cold acetone, and dried under vacuum.

Yield and Purity: 75.4 g of felodipine with a purity of 99.7%.^[5]

Table 3: Quantitative Data for Hantzsch Synthesis of Felodipine

Parameter	Value	Reference
Reactants	2,3-dichlorobenzylidene methyl acetoacetate, Ethyl 3-aminocrotonate	[5]
Solvent	Isopropanol	[5]
Reaction Time	12 hours	[5]
Reaction Temperature	Reflux	[5]
Purification	Recrystallization from acetone	[5]
Final Yield	90.3% (total recovery)	[5]
Final Purity	99.7%	[5]

Conclusion

Sodium 2-ethyl-3-oxobutanoate is a valuable and versatile intermediate in the chemical industry. Its primary role as a precursor to reactive enolates makes it a cornerstone in the synthesis of dihydropyridine-based antihypertensive drugs. Emerging applications as a chelating agent in polymer manufacturing and as a catalyst component in continuous flow chemistry highlight its growing importance. The data and protocols presented in this guide underscore its significance and provide a technical foundation for its application in research and development and in industrial-scale manufacturing.

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